

Pentaethylene Glycol: A Versatile and Sustainable Solvent for Organic Reactions

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Compound of Interest

Compound Name: Pentaethylene glycol

Cat. No.: B1679283

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Pentaethylene glycol (PEG-5) is emerging as a highly promising solvent for a variety of organic reactions, aligning with the principles of green chemistry. Its unique properties, including high boiling point, thermal stability, miscibility with a range of solvents, and its potential to act as a phase-transfer catalyst, make it an attractive alternative to conventional volatile organic solvents. This document provides a detailed overview of its applications, supported by experimental protocols and key data.

Physicochemical Properties of Pentaethylene Glycol

A thorough understanding of the physicochemical properties of **pentaethylene glycol** is essential for its effective use as a solvent in organic synthesis. These properties influence reaction kinetics, solubility of reagents, and post-reaction work-up procedures.

Property	Value	Reference
Molecular Formula	C10H22O6	
Molecular Weight	238.28 g/mol	
Appearance	Clear, colorless to yellow liquid	[1]
Boiling Point	184 °C at 2 mm Hg	[1]
Melting Point	-8.6 °C	[1]
Density	1.126 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.462	[1]
Flash Point	>110 °C (>230 °F)	
Water Solubility	Miscible	
Solubility in Organic Solvents	Slightly soluble in Chloroform and Ethyl Acetate	

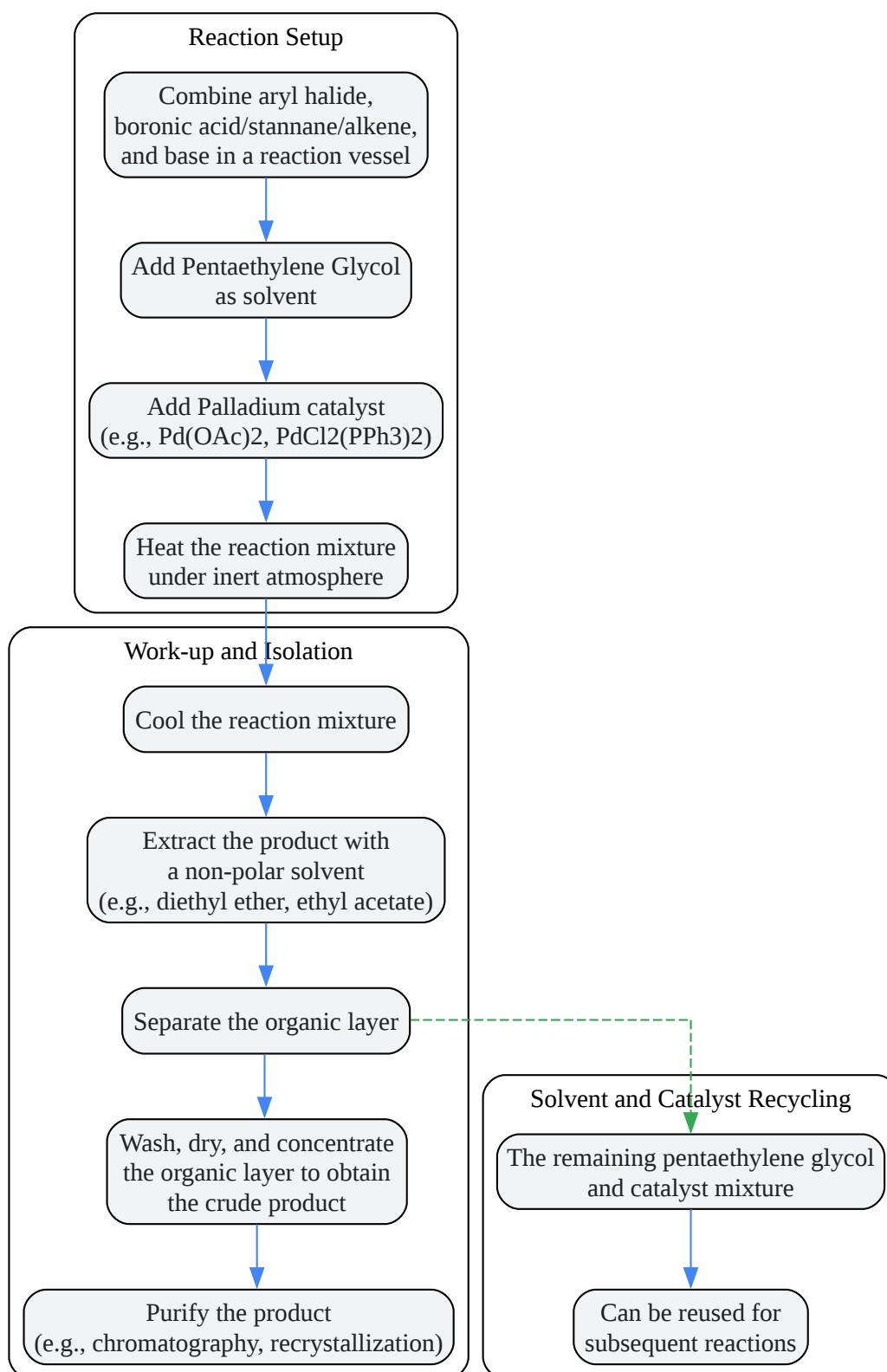
Applications in Organic Synthesis

Pentaethylene glycol's utility as a reaction medium spans several important classes of organic transformations. Its ability to dissolve a variety of organic compounds and inorganic salts, coupled with its non-volatile nature, provides a safe and efficient reaction environment.

Palladium-Catalyzed Cross-Coupling Reactions

Polyethylene glycols, including **pentaethylene glycol**, have demonstrated significant potential as solvents for palladium-catalyzed cross-coupling reactions such as the Heck, Suzuki, and Stille reactions. The polar nature of the glycol solvent can stabilize catalytic species and facilitate the dissolution of inorganic bases, often enhancing reaction rates and yields. Furthermore, the solvent and catalyst can often be recycled, adding to the sustainability of the process.

General Experimental Workflow for a Palladium-Catalyzed Cross-Coupling Reaction:



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General workflow for Pd-catalyzed cross-coupling reactions in **pentaethylene glycol**.

This protocol is based on procedures developed for low molecular weight polyethylene glycols and serves as a starting point for optimization with **pentaethylene glycol**.

Materials:

- Aryl halide (e.g., bromobenzene)
- Alkene (e.g., ethyl acrylate)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Base (e.g., triethylamine, K_2CO_3)
- **Pentaethylene glycol**
- Anhydrous diethyl ether or ethyl acetate

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the aryl halide (1.0 mmol), the alkene (1.2 mmol), and the base (1.5 mmol).
- Add **pentaethylene glycol** (5 mL).
- Add $\text{Pd}(\text{OAc})_2$ (0.02 mmol, 2 mol%).
- Heat the reaction mixture to 80-120 °C under an inert atmosphere (e.g., nitrogen or argon) and monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture to room temperature.
- Add diethyl ether or ethyl acetate (20 mL) to the mixture and stir vigorously.
- Separate the organic layer. The **pentaethylene glycol** layer containing the catalyst can be retained for recycling.
- Wash the organic layer with water and brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure to yield the crude product.

- Purify the product by column chromatography on silica gel.

Quantitative Data for Heck Reactions in Polyethylene Glycols (for comparison):

Aryl Halide	Alkene	Catalyst (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
Bromobenzene	Ethyl acrylate	Pd(OAc) ₂ (3)	Et ₃ N	PEG-2000	80	8	90	
4-Bromonitrobenzene	Styrene	Pd(OAc) ₂ (3)	Et ₃ N	PEG-2000	80	10	92	
4-Chlorobromobenzene	Butyl vinyl ether	Pd(OAc) ₂ (3)	Et ₃ N	PEG-2000	80	12	88	

Synthesis of Metal Nanoparticles

Pentaethylene glycol can serve as both a solvent and a stabilizing agent in the synthesis of metal nanoparticles. The hydroxyl groups and ether linkages of the glycol can coordinate to the surface of the nanoparticles, preventing aggregation and controlling their growth. This "green" synthesis approach avoids the use of harsh reducing agents and organic solvents.

This protocol is based on a general method for the green synthesis of silver nanoparticles in an aqueous PEG solution.

Materials:

- Silver nitrate (AgNO₃)
- **Pentaethylene glycol**
- Reducing agent (e.g., β-D-glucose, plant extract)
- Deionized water

Procedure:

- Prepare a dilute aqueous solution of **pentaethylene glycol** (e.g., 0.1 wt%).
- Dissolve silver nitrate in the **pentaethylene glycol** solution to a final concentration of approximately 1.0 M.
- Add the reducing agent (e.g., a 1.0 M aqueous solution of β -D-glucose) to the mixture while stirring.
- Maintain the reaction mixture at a constant temperature (e.g., 45 °C) in the dark to prevent photochemical reactions.
- The formation of silver nanoparticles is indicated by a color change in the solution (typically to a yellowish-brown).
- The reaction progress and nanoparticle formation can be monitored by UV-Vis spectroscopy, observing the appearance of the surface plasmon resonance (SPR) peak characteristic of AgNPs.
- The resulting nanoparticle suspension can be used directly for further applications or the nanoparticles can be isolated by centrifugation.

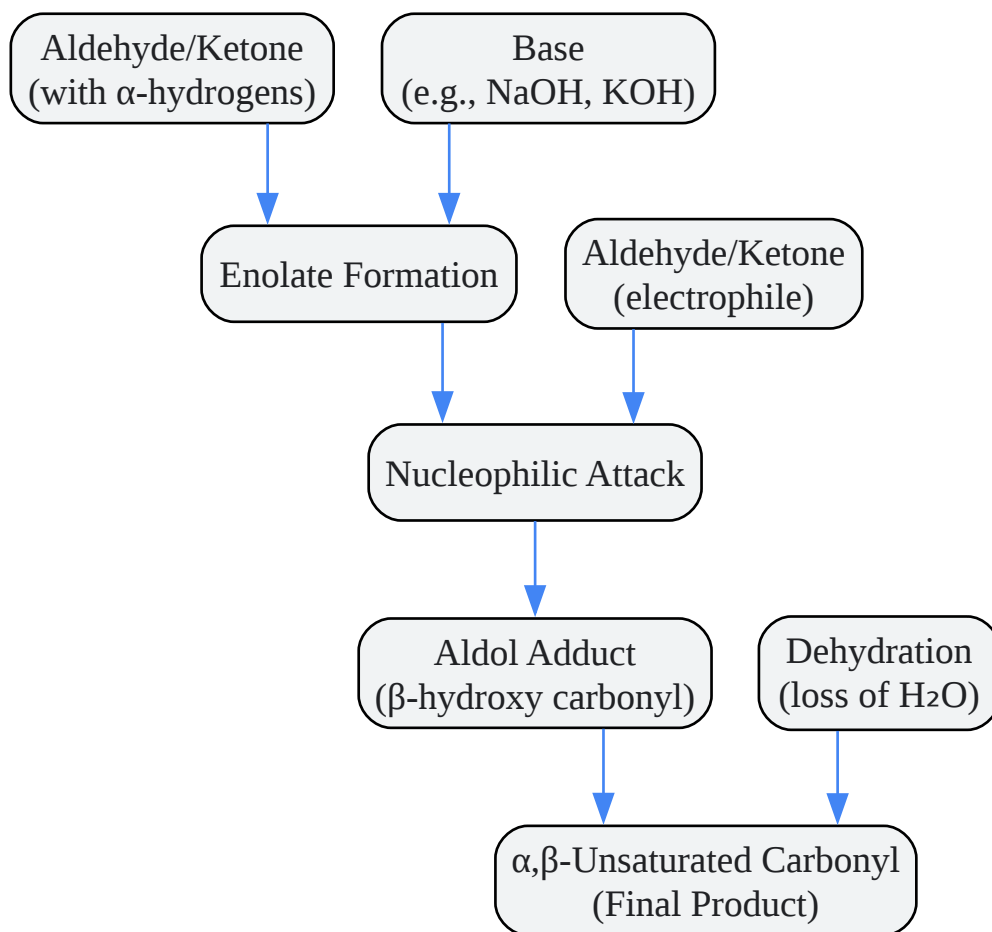
Characterization Data for AgNPs Synthesized in PEG:

Precursor	Stabilizer	Reducing Agent	Stirring Time (h)	Average Diameter (nm)	Reference
AgNO ₃	PEG	β -D-glucose	3	10.60	
AgNO ₃	PEG	β -D-glucose	6	11.23	
AgNO ₃	PEG	β -D-glucose	24	15.30	
AgNO ₃	PEG	β -D-glucose	48	25.31	

Condensation Reactions

The polar and protic nature of **pentaethylene glycol** makes it a suitable medium for various condensation reactions, such as aldol and Knoevenagel condensations. It can facilitate the dissolution of reactants and catalysts, and its high boiling point allows for reactions to be carried out at elevated temperatures if required.

Logical Relationship for a Base-Catalyzed Aldol Condensation:



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Key steps in a base-catalyzed aldol condensation.

This protocol is a general procedure that can be adapted for the aldol condensation of various aldehydes and ketones in a greener solvent system.

Materials:

- Aldehyde (e.g., benzaldehyde)

- Ketone (e.g., acetone)
- Base (e.g., aqueous NaOH or KOH)
- **Pentaethylene glycol**

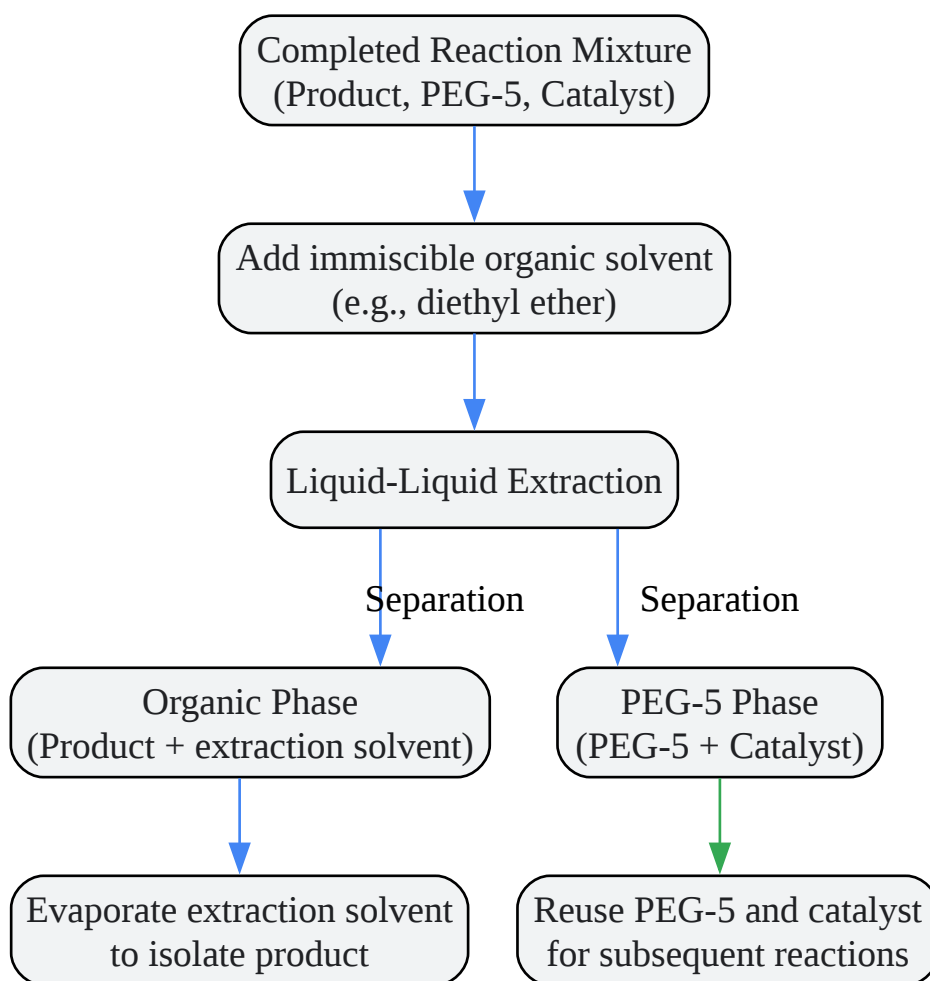
Procedure:

- In a flask, dissolve the aldehyde (1.0 mmol) and the ketone (1.0 mmol or in excess) in **pentaethylene glycol** (5-10 mL).
- Slowly add an aqueous solution of the base (e.g., 20% NaOH) to the reaction mixture with vigorous stirring.
- Continue stirring at room temperature or with gentle heating (e.g., 40-60 °C) and monitor the reaction by TLC.
- Upon completion, pour the reaction mixture into cold water to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold water until the filtrate is neutral.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water) to obtain the pure α,β -unsaturated carbonyl compound.

Solvent and Catalyst Recycling

A significant advantage of using **pentaethylene glycol** as a solvent is the potential for its recovery and reuse, along with the catalyst in many cases. This is typically achieved by extracting the product with a less polar, volatile organic solvent, leaving the non-volatile glycol and the often polar catalyst behind.

Workflow for Solvent and Catalyst Recycling:



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*A general procedure for recycling **pentaethylene glycol** and catalyst.*

Conclusion

Pentaethylene glycol presents itself as a versatile and environmentally benign solvent for a range of organic transformations. Its favorable physicochemical properties, coupled with its potential for recycling, make it a strong candidate for inclusion in the toolkit of researchers and professionals in drug development and chemical synthesis. While specific protocols for **pentaethylene glycol** are still emerging, the wealth of information available for other low molecular weight polyethylene glycols provides a solid foundation for its application and further exploration. The protocols and data presented here serve as a guide for initiating work with this promising green solvent. Further optimization of reaction conditions for specific applications is encouraged to fully harness the potential of **pentaethylene glycol**.

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References

- 1. pubs.acs.org [pubs.acs.org]
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